

# Application Notes and Protocols for Coverslip Application with Entellan™ Mounting Medium

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## Compound of Interest

Compound Name: Entellan

Cat. No.: B012768

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These application notes provide a comprehensive guide to the proper application of a coverslip using **Entellan™**, a non-aqueous, rapid-hardening mounting medium. Adherence to this protocol is crucial for generating high-quality, durable slides for microscopic analysis, ensuring clarity, and preserving specimen integrity for long-term storage.

## Introduction to Entellan™

**Entellan™** is a commercial mounting medium widely used in histology and cytology for the permanent mounting of dehydrated biological specimens. It consists of a solution of polymers, typically mixed acrylates, dissolved in either toluene or xylene. This composition allows for rapid drying and creates a durable, transparent film with a refractive index closely matching that of glass, which is essential for high-resolution microscopy. **Entellan™** is suitable for specimens that have been dehydrated through an alcohol series and cleared with an intermediate solvent like xylene.

## Product Specifications

Different formulations of **Entellan™** are available. It is imperative to consult the manufacturer's specifications for the specific product in use. The following table summarizes typical quantitative data for common **Entellan™** formulations.

Property	Entellan™ (Toluene-based)	Entellan™ new (Xylene-based)	Entellan™ new for cover slipper
Refractive Index (n <sub>20/D</sub> )	1.492 - 1.500	1.490 - 1.500	1.490 - 1.500
Viscosity (at 20°C)	60 - 100 mPa·s	250 - 600 mPa·s	500 - 600 mPa·s
Density (at 20°C)	0.925 - 0.935 g/cm <sup>3</sup>	~0.95 g/cm <sup>3</sup>	~0.95 g/cm <sup>3</sup>
Setting/Drying Time	~20 minutes	20 - 30 minutes	Optimized for automated systems
Solvent	Toluene	Xylene	Xylene
Storage Temperature	+15°C to +25°C	+15°C to +25°C	+15°C to +25°C

## Experimental Protocol: Manual Application of a Coverslip with Entellan™

This protocol outlines the step-by-step procedure for manually applying a coverslip using Entellan™ mounting medium.

### 3.1. Materials

- Stained and dehydrated microscope slides
- Entellan™ mounting medium
- Coverslips of appropriate size
- Forceps
- Pipette or dropper
- Fume hood
- Absorbent wipes
- Xylene (for cleaning)

### 3.2. Procedure

- **Preparation:** Ensure that the stained specimen on the microscope slide has been thoroughly dehydrated through a graded series of alcohol (e.g., 70%, 95%, 100% ethanol) and subsequently cleared using xylene. Incomplete dehydration will result in a cloudy or milky appearance under the coverslip. All procedures involving **Entellan™** and xylene must be performed in a well-ventilated fume hood.
- **Dispensing **Entellan™**:** Place the microscope slide on a flat, level surface within the fume hood. Dispense one to two drops of **Entellan™** directly onto the center of the tissue section. The amount of mounting medium should be sufficient to fill the area under the coverslip without creating excessive overflow. Avoid shaking the **Entellan™** bottle to prevent the introduction of air bubbles.
- **Applying the Coverslip:**
  - Hold a clean coverslip at a 45-degree angle to the microscope slide using forceps.
  - Allow one edge of the coverslip to make contact with the slide, adjacent to the drop of **Entellan™**.
  - Slowly and steadily lower the coverslip onto the slide, allowing the **Entellan™** to spread evenly and displace the air. This technique minimizes the formation of air bubbles.
- **Removing Excess Medium and Air Bubbles:**
  - If small air bubbles are present, they can often be removed by gently pressing on the coverslip with the blunt end of the forceps, pushing the bubbles towards the edge.
  - If there is significant excess **Entellan™** around the edges of the coverslip, it can be carefully wiped away with a kimwipe or cloth lightly moistened with xylene. Be cautious not to move the coverslip during this process.
- **Drying and Curing:**
  - Place the slide horizontally in a slide tray or on a flat surface within the fume hood to dry.

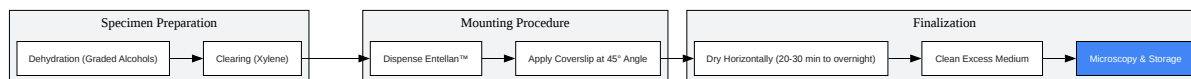
- Allow the slide to cure for at least 20-30 minutes. For optimal hardening, an overnight drying period at room temperature is recommended.
- Cleaning and Storage: Once the **Entellan™** is fully cured, any remaining residue can be cleaned from the slide. The slides are now ready for microscopic examination and long-term storage.

## Troubleshooting

Issue	Possible Cause	Solution
Cloudy or Milky Appearance	Incomplete dehydration of the tissue specimen.	Ensure the specimen is passed through a complete series of graded alcohols and xylene prior to mounting.
Air Bubbles	Improper application of the coverslip or shaking the Entellan™ bottle.	Apply the coverslip at a 45-degree angle to allow Entellan™ to spread evenly. Avoid introducing air into the mounting medium.
Entellan™ is too Viscous	Solvent evaporation from the stock bottle.	The viscosity can be adjusted by adding a small amount of the appropriate solvent (xylene or toluene).
Stain Fading	Acidic nature of some older mounting media.	Entellan™ is formulated to have a neutral pH to better preserve stains.

## Visualized Workflow

The following diagram illustrates the key steps in the manual application of a coverslip using **Entellan™**.



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Caption: Workflow for manual coverslip application with **Entellan™**.

- To cite this document: BenchChem. [Application Notes and Protocols for Coverslip Application with Entellan™ Mounting Medium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b012768#how-to-properly-apply-a-coverslip-with-entellan>]

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